

Application Note: Mass Spectrometry Analysis of 1-Stearoyl-3-bromopropanediol

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Compound of Interest

Compound Name: 1-Stearoyl-3-bromopropanediol

Cat. No.: B15548281

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Abstract

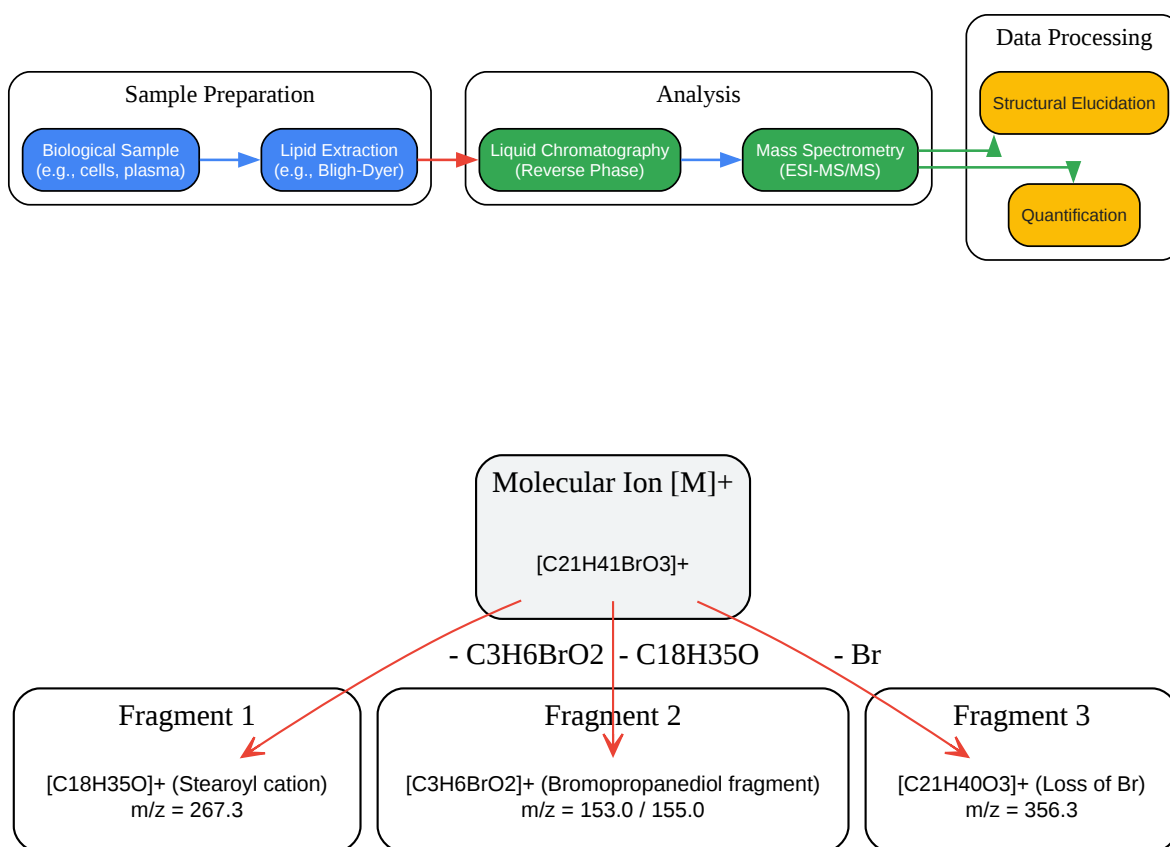
This document provides a comprehensive guide to the analysis of **1-Stearoyl-3-bromopropanediol** using mass spectrometry. The protocols outlined herein are designed for the accurate quantification and structural elucidation of this lipid molecule, which holds potential significance in various research and drug development applications. The methodologies cover sample preparation, chromatographic separation, and mass spectrometric detection, along with data analysis strategies.

Introduction

1-Stearoyl-3-bromopropanediol is a synthetic lipid derivative combining a stearoyl fatty acid chain with a brominated propanediol backbone. Its unique structure makes it a valuable tool in biochemical research, potentially as an intermediate in the synthesis of novel therapeutic agents or as a probe for studying lipid metabolism. Accurate and sensitive analytical methods are crucial for its characterization and quantification in various biological matrices. Mass spectrometry, coupled with chromatographic separation, offers the necessary specificity and sensitivity for this purpose.

Experimental Workflow

The overall experimental workflow for the analysis of **1-Stearoyl-3-bromopropanediol** is depicted below. The process begins with lipid extraction from the sample matrix, followed by chromatographic separation and subsequent detection and fragmentation by mass spectrometry.



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